

Safety Data Sheet for 1,3-Dinitrolycerin-d5: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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Disclaimer: This document provides a comprehensive overview of the safety data for **1,3-Dinitrolycerin-d5**. Due to the limited availability of specific safety and toxicological data for the deuterated form, this guide heavily relies on information from the safety data sheets (SDS) of the non-deuterated 1,3-Dinitrolycerin and the parent compound, Nitrolycerin. The primary hazards are expected to be very similar.

This guide is intended for researchers, scientists, and drug development professionals. All personnel handling this compound should be adequately trained and adhere to strict safety protocols.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **1,3-Dinitrolycerin-d5**.

Property	Value	Source
Chemical Name	2-Hydroxypropane-1,3-diyl-1,1,2,3,3-d5 dinitrate	[1][2]
CAS Number	2733972-23-9	[2]
Molecular Formula	C ₃ HD ₅ N ₂ O ₇	[1]
Molecular Weight	187.12 g/mol	[3]
Appearance	No data available	
Storage Temperature	2-8°C (Refrigerator) or -20°C (Freezer)	[4][5]

Hazard Identification and Classification

The hazard classification for **1,3-Dinitroglycerin-d5** is extrapolated from its non-deuterated analogue, 1,3-Dinitroglycerin, and the parent compound, Nitroglycerin.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure

Signal Word: Danger

Primary Hazards:

- Explosive Hazard: Dried out material may explode if exposed to heat, flame, friction, or shock.[6]
- Health Hazard: Toxic if inhaled, ingested, or absorbed through the skin.[6] Contact may cause burns to the skin and eyes.[6] Overexposure can lead to headaches, dizziness, nausea, and a drop in blood pressure.

Exposure Controls and Personal Protection

Strict adherence to the following exposure controls and personal protective equipment (PPE) is mandatory when handling **1,3-Dinitrolycerin-d5**.

Control Parameter	Recommendation
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear a flame-retardant lab coat and chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	If working outside a fume hood or if aerosol generation is possible, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage

Experimental Protocols for Safe Handling:

- Grounding: All equipment used when handling the product must be grounded to prevent static discharge.
- Ignition Sources: Eliminate all ignition sources (no smoking, flares, sparks, or flames) from the immediate area.
- Tools: Use non-sparking tools.

- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

Storage Protocols:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as heat, ozone, shock, and acids.[6]

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow the emergency response protocol outlined below.

Emergency Spill Response Protocol:

- Evacuate: Immediately evacuate all personnel from the spill area.
- Isolate: Isolate the spill or leak area for at least 100 meters in all directions.[6]
- Control Ignition Sources: Eliminate all ignition sources.
- Containment: Do not touch or walk through spilled material. For a small spill, flush the area with large amounts of water. For a large spill, wet the material down with water and dike for later disposal.[7]
- Personal Protection: Wear positive pressure self-contained breathing apparatus (SCBA) and chemical protective clothing.[7]
- Decontamination: Decontaminate the area with an appropriate solvent and dispose of all contaminated materials as hazardous waste.

Toxicological Information

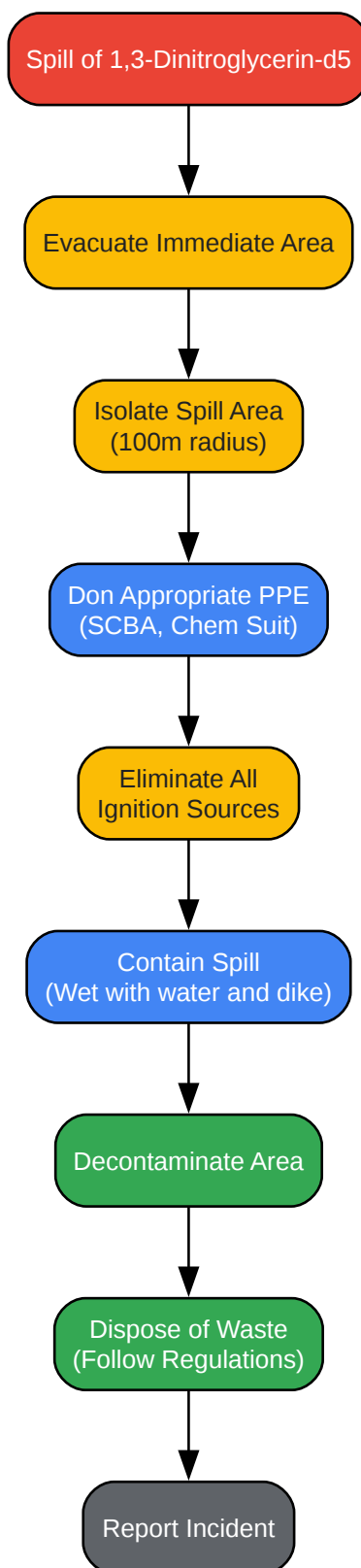
Specific toxicological data for **1,3-Dinitrolycerin-d5** is not available. The information below is for the parent compound, Nitroglycerin. The primary toxic effects are vasodilation and methemoglobinemia.[8]

Toxicity Metric	Value	Species
LD50 Oral	105 mg/kg	Rat
LD50 Oral	115 mg/kg	Mouse

- Human Health Effects: Exposure can cause throbbing headaches, decreased blood pressure, dizziness, and nausea.[8]

Diagrams

Emergency Spill Response Workflow



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Caption: Workflow for emergency response to a spill of **1,3-Dinitrolycerin-d5**.

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